

Personal protective equipment for handling 2-Bromo-5-(trifluoromethyl)aniline

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Compound of Interest

Compound Name: 2-Bromo-5-(trifluoromethyl)aniline

Cat. No.: B1265768

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Essential Safety and Handling Guide for 2-Bromo-5-(trifluoromethyl)aniline

This guide provides immediate, essential safety protocols and logistical information for the handling and disposal of **2-Bromo-5-(trifluoromethyl)aniline** (CAS No: 454-79-5). The following procedures are designed to ensure the safety of researchers, scientists, and drug development professionals.

Chemical Identification and Properties

This compound is a liquid and should be handled with care due to its hazardous properties.[\[1\]](#)

Property	Value
CAS Number	454-79-5 [1]
Molecular Formula	BrC ₆ H ₃ (CF ₃)NH ₂ [1]
Molecular Weight	240.02 g/mol [1]
Appearance	Liquid [1]
Density	1.675 g/mL at 25 °C [1]
Flash Point	113 °C (235.4 °F) - closed cup
Refractive Index	n _{20/D} 1.522 [1]

Hazard Identification and Personal Protective Equipment (PPE)

Signal Word: Danger[\[1\]](#)

Hazard Statements:

- H314: Causes severe skin burns and eye damage.[\[1\]](#)

Due to the corrosive nature of this chemical, stringent adherence to PPE guidelines is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Chemical safety goggles and a full-face shield.	Protects against splashes that can cause severe eye damage.
Skin Protection	Chemical-resistant gloves (e.g., nitrile) and a flame-retardant lab coat or chemical protective suit. [2] [3]	Prevents direct contact that leads to severe skin burns.
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood. [4] If exposure limits may be exceeded, use a NIOSH/MSHA approved respirator with a suitable cartridge (e.g., type ABEK EN14387). [4]	Protects against inhalation of vapors which may cause respiratory irritation. [5]

Operational Plan: Handling and Storage

Handling Protocol:

- Preparation: Before handling, ensure safety showers and eyewash stations are accessible.
[\[6\]](#)

- Location: All work with this chemical must be performed inside a certified chemical fume hood.[4]
- Dispensing: Avoid direct contact and inhalation.[5] Use appropriate tools for transferring the liquid.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling.[4][5] Contaminated clothing should be removed and washed before reuse.[4][5]

Storage Protocol:

- Store in a cool, dry, and well-ventilated area.[4][5]
- Keep the container tightly closed to prevent exposure to air.[4][5] The product may be air-sensitive.[5] For long-term stability, storing under an inert atmosphere like Argon is recommended.[5][7]
- This material is classified under Storage Class 8A as a combustible, corrosive hazardous material.
- Keep away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[5]

Emergency and First Aid Procedures

Immediate action is critical in case of exposure.

Exposure Route	First Aid Protocol
Eye Contact	Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. [4] [5] Remove contact lenses if present and easy to do. [5] Seek immediate medical attention.
Skin Contact	Immediately wash off with plenty of soap and water for at least 15 minutes while removing all contaminated clothing. [4] [5] [6] Seek immediate medical attention.
Inhalation	Move the person to fresh air. [4] [5] If breathing is difficult or stops, provide artificial respiration. [3] [5] Seek medical attention if symptoms occur. [5]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterwards. [5] Never give anything by mouth to an unconscious person. [8] Seek immediate medical attention.

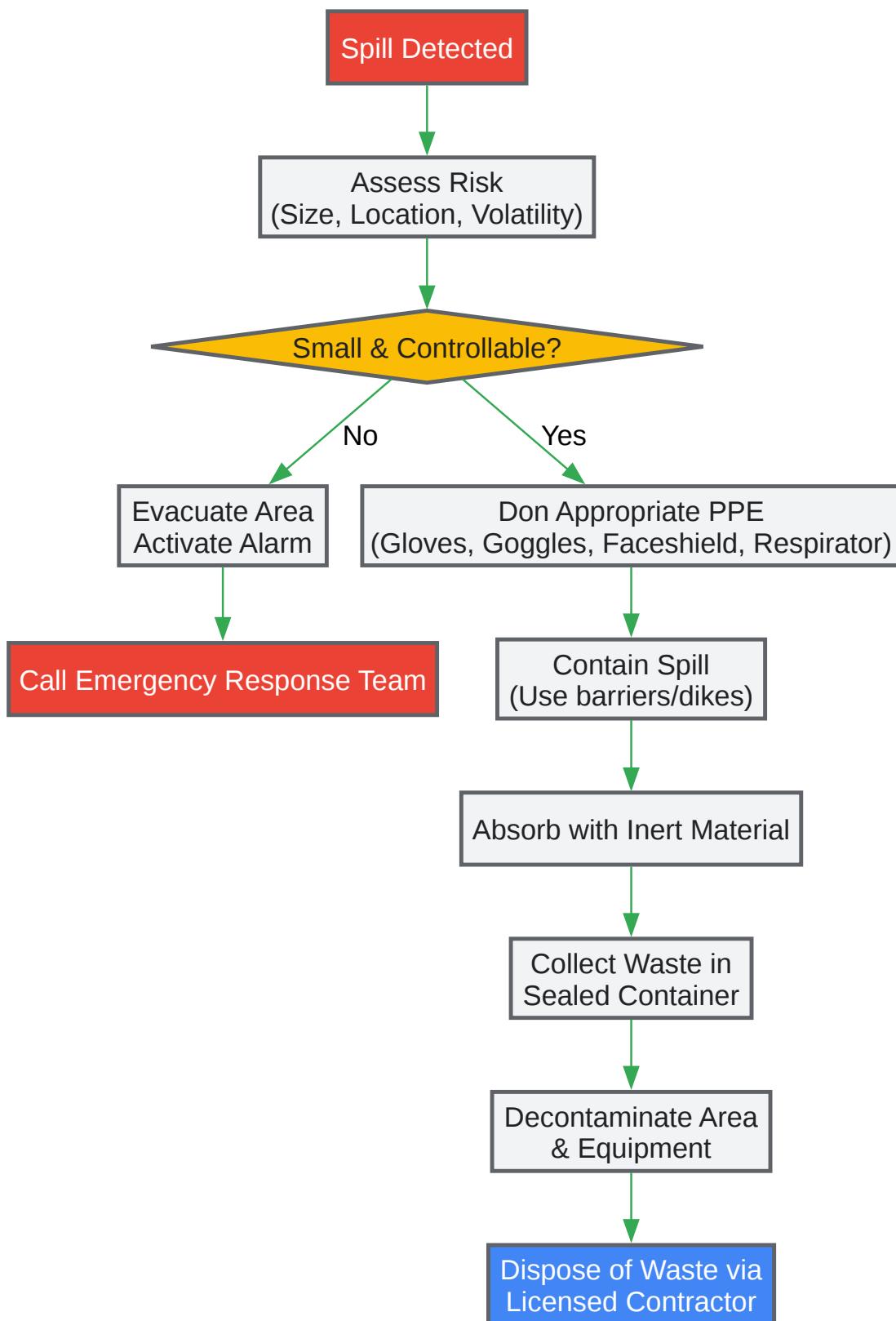
Spill and Disposal Plan

Spill Response Protocol:

- Evacuate: Immediately clear the area of all personnel.
- Ventilate: Ensure the area is well-ventilated.
- Protect: Don the appropriate PPE as specified in Section 2.
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the product enter drains.[\[2\]](#)
- Absorb: Soak up the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
[\[5\]](#)

- Collect: Carefully place the absorbent material into a suitable, closed, and labeled container for disposal.[2][5]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Manage the collected waste as hazardous material.

Below is a workflow for handling a chemical spill.



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Caption: Workflow for Chemical Spill Response.

Disposal Plan:

- This material and its container must be disposed of as hazardous waste.[5]
- Do not dispose of it in the environment or down the drain.[2]
- Disposal must be conducted by a licensed professional waste disposal service.[2][8] The material may be dissolved in a combustible solvent and burned in a chemical incinerator equipped with an afterburner and scrubber.[8]
- Follow all applicable local, state, and federal regulations for hazardous waste disposal.[5] Contaminated packaging should be disposed of as unused product.[8]

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